

Application Notes & Protocols: The Role of 1-Methyl-Pyrazole Derivatives in Agricultural Research

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Compound of Interest

Compound Name: *1-Methyl-1H-pyrazole-3-sulfinic acid*

Cat. No.: B12986409

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Introduction: The 1-methyl-pyrazole scaffold is a foundational structural motif in modern agricultural chemistry. Its derivatives are integral to the development of a wide range of active ingredients, from fungicides to potential plant growth regulators.[1] While extensive research exists for carboxamide and carboxylic acid derivatives, which are precursors to highly effective fungicides, specific public-domain data on **1-Methyl-1H-pyrazole-3-sulfinic acid** in agriculture remains limited. This guide, therefore, provides a comprehensive overview of the broader class of 1-methyl-pyrazole derivatives. We will explore their synthesis, mechanisms of action, and toxicological profiles, supported by detailed protocols relevant to researchers in crop protection and plant science. The principles and methodologies outlined here serve as a robust framework for investigating both well-established and novel pyrazole-based compounds.

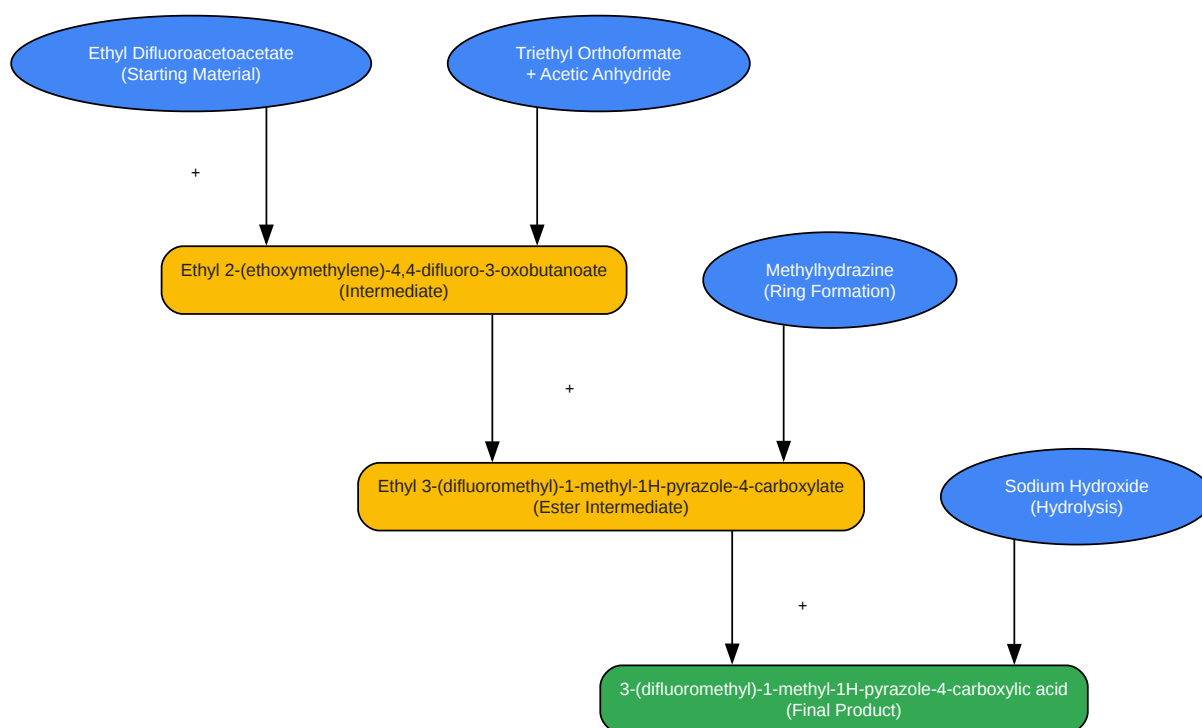
Section 1: Synthesis and Physicochemical Properties of Key 1-Methyl-Pyrazole Intermediates

The synthesis of pyrazole-based agrochemicals relies on the efficient construction of key intermediates. One of the most commercially significant is 3-(difluoromethyl)-1-methyl-1H-

pyrazole-4-carboxylic acid, a precursor to a blockbuster class of fungicides.[2] The general synthesis involves the reaction of a diketone equivalent with methylhydrazine to form the pyrazole ring, followed by hydrolysis to yield the carboxylic acid.[2][3]

General Synthesis Workflow

Experimental Rationale: The following workflow illustrates a common industrial synthesis route. The choice of reagents, such as triethyl orthoformate and methylhydrazine, is critical for achieving high regioselectivity, ensuring the methyl group is positioned correctly on the pyrazole ring for optimal biological activity.[2] The two-phase reaction system with a weak base helps to improve yield and purity by minimizing side reactions.[3]



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Caption: General synthesis route for a key pyrazole fungicide intermediate.

Physicochemical Data Summary

Quantitative data on key intermediates is crucial for process optimization, formulation development, and regulatory compliance.

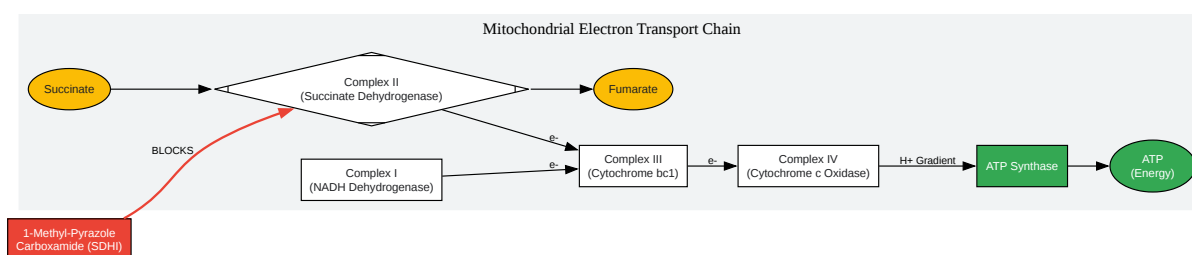
Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Application
3-(Difluoromethyl)-1-methyl-1H-pyrazole-4-carboxylic acid	176969-34-9	C ₆ H ₆ F ₂ N ₂ O ₂	176.12	Precursor to SDHI fungicides[2]
1-Methyl-1H-pyrazole-3-carboxylic acid	25016-20-0	C ₅ H ₆ N ₂ O ₂	126.11	Intermediate for SCD1/5 inhibitors[4][5]
1-Methyl-1H-pyrazole-3-sulfonyl chloride	89501-90-6	C ₄ H ₅ ClN ₂ O ₂ S	180.61	Chemical synthesis reagent
1-Methyl-1H-pyrazole-3-sulfonamide	88398-97-4	C ₄ H ₇ N ₃ SO ₂	161.18	Synthesis building block[6]

Section 2: Mechanism of Action in Agricultural Applications

Fungicidal Activity: Inhibition of Succinate Dehydrogenase (SDHI)

The most prominent agricultural application of 1-methyl-pyrazole derivatives is in fungicides. Specifically, 1-methyl-pyrazole carboxamides are potent inhibitors of succinate dehydrogenase (SDH), also known as Complex II, in the mitochondrial electron transport chain of fungi.[2]

Mechanistic Insight: By binding to the SDH complex, these fungicides block the oxidation of succinate to fumarate. This interruption halts ATP production, leading to a rapid depletion of cellular energy and ultimately causing the death of the fungal pathogen.[7] Electron microscopy studies have confirmed that treatment with these compounds causes severe damage to fungal cell membranes and mitochondria.[7]



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Caption: Mechanism of SDHI fungicides on the mitochondrial respiratory chain.

Potential as Plant Growth Regulators (PGRs)

While not a confirmed application for **1-Methyl-1H-pyrazole-3-sulfinic acid** itself, the broader class of heterocyclic compounds is known to influence plant development. Many established PGRs function by inhibiting the biosynthesis of gibberellins, a class of hormones that regulate cell elongation.[8] It is plausible that novel pyrazole derivatives could be designed to target specific enzymes in the gibberellin pathway, leading to more compact plant growth, increased branching, and improved stress tolerance—all desirable traits in ornamental and crop production.

Section 3: Experimental Protocols

Protocol 3.1: In Vitro Antifungal Susceptibility Testing

Principle of the Method: This protocol determines the concentration of a test compound required to inhibit the growth of a target fungal pathogen by 50% (EC₅₀). The compound is added in a serial dilution to a growth medium, which is then inoculated with the fungus. Radial growth is measured after an incubation period and compared to controls. This assay is fundamental for screening new potential fungicides.

Materials:

- Test Compound (e.g., a 1-methyl-pyrazole derivative)
- Dimethyl sulfoxide (DMSO, for stock solution)
- Potato Dextrose Agar (PDA)
- Sterile Petri dishes (90 mm)
- Fungal culture (e.g., *Rhizoctonia solani*)[\[7\]](#)
- Sterile cork borer (5 mm)
- Incubator (25-28°C)
- Calipers or ruler

Procedure:

- **Stock Solution Preparation:** Dissolve the test compound in DMSO to a concentration of 10 mg/mL.
- **Media Preparation:** Autoclave PDA and cool to 50-55°C in a water bath.
- **Serial Dilution:** Add the appropriate volume of the stock solution to the molten PDA to achieve final concentrations (e.g., 100, 50, 25, 10, 5, 1, 0.5, 0.1 µg/mL). Also prepare a DMSO-only control (negative control) and a PDA-only control.
 - **Rationale:** A serial dilution allows for the determination of a dose-response curve. The DMSO control ensures that the solvent itself has no antifungal activity at the concentration used.

- Pouring Plates: Swirl each flask to mix thoroughly and pour approximately 20 mL of the amended agar into sterile Petri dishes. Allow to solidify.
- Inoculation: Using a sterile cork borer, take a 5 mm mycelial plug from the edge of an actively growing fungal culture plate. Place the plug, mycelium-side down, in the center of each prepared plate.
- Incubation: Seal the plates with paraffin film and incubate at 25-28°C in the dark until the fungal growth in the negative control plate has nearly reached the edge of the dish.
- Data Collection: Measure the diameter of the fungal colony in two perpendicular directions for each plate. Calculate the average diameter.
- Calculation: Calculate the percentage of growth inhibition using the following formula:
 - $\text{Inhibition (\%)} = [(\text{Diameter of Control} - \text{Diameter of Treatment}) / \text{Diameter of Control}] \times 100$
- EC₅₀ Determination: Use statistical software to perform a probit analysis on the inhibition data to calculate the EC₅₀ value.

Protocol 3.2: Soil Residue Analysis via LC-MS/MS

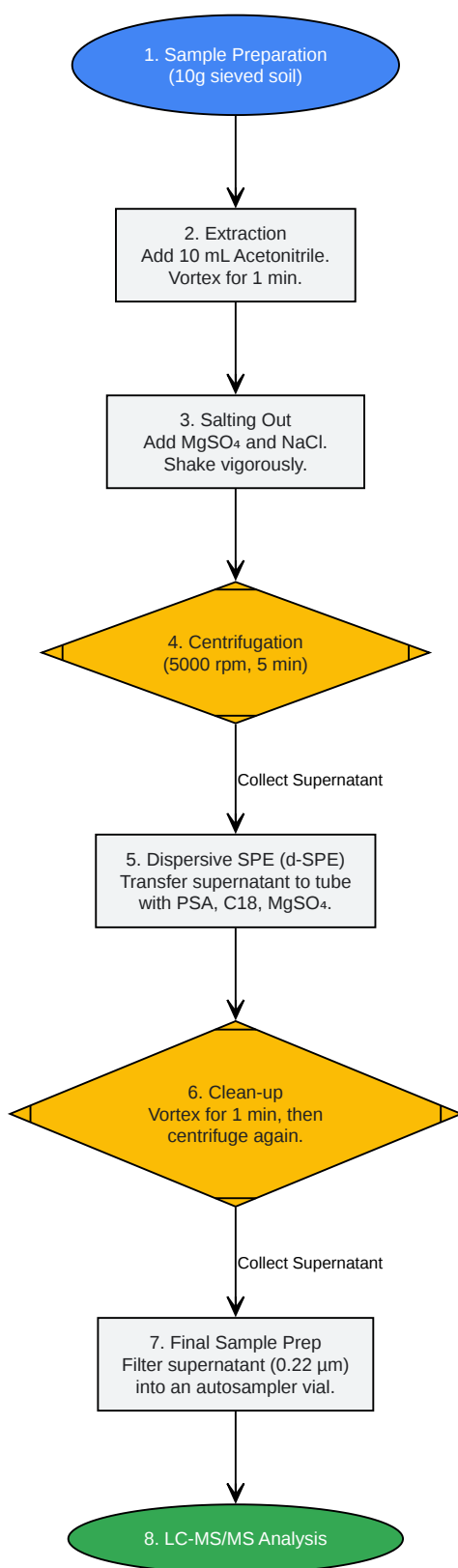
Principle of the Method: This protocol describes a method for the extraction and quantification of pyrazole-based compounds from soil matrices. The method utilizes a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) based extraction followed by analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective technique for detecting trace-level contaminants.^[9]

Materials:

- Soil sample (air-dried and sieved)
- Acetonitrile (ACN)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Sodium Chloride (NaCl)

- Primary Secondary Amine (PSA) sorbent
- C18 sorbent
- LC-MS/MS system with a triple-quadrupole mass spectrometer[9]
- Analytical standards of the target compound

Procedure Workflow:



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Caption: Workflow for QuEChERS-based extraction and analysis of soil residues.

LC-MS/MS Conditions (Example):

- Column: A reverse-phase C18 column is typically used.
- Mobile Phase: Gradient elution with water and methanol/acetonitrile, often with a formic acid additive to improve peak shape.[\[10\]](#)
- Ionization: Electrospray Ionization (ESI) in positive or negative mode, depending on the analyte.
- Detection: Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity.
 - Rationale: MRM is a self-validating system. It monitors a specific precursor ion and its unique product ion, significantly reducing the likelihood of false positives from matrix interference.[\[9\]](#) The limit of quantification (LOQ) should be validated to be below the maximum residue limits (MRLs) set by regulatory agencies.[\[9\]](#)

Section 4: Toxicological and Safety Considerations

While highly effective against target pests, the potential for off-target effects is a critical aspect of agrochemical development. Studies on certain 1-methyl-1H-pyrazole-5-carboxamide derivatives, developed as potential anthelmintics, revealed unexpected acute mammalian toxicity.[\[11\]](#)[\[12\]](#)

Key Findings:

- Mitochondrial Respiration Inhibition: The observed toxicity was linked to a dose-dependent inhibition of mitochondrial respiration in mammalian cells, similar to the mechanism of action in fungi.[\[11\]](#)[\[12\]](#)
- In Vitro vs. In Vivo: Standard in vitro cytotoxicity assays did not predict the in vivo toxicity, highlighting the importance of using metabolically active cells (like primary hepatocytes) or specialized assays that measure mitochondrial function early in the development pipeline.[\[12\]](#)

Safety Precautions: When handling pyrazole-based compounds, especially novel ones with unknown toxicological profiles, strict adherence to safety protocols is mandatory.

- Handling: Use only under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[\[13\]](#)
- Storage: Store in a cool, dry, well-ventilated area, away from incompatible materials like strong oxidizing agents.[\[13\]](#)
- Disposal: Dispose of chemical waste according to institutional and local regulations.[\[13\]](#)

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